

Preparation of hexanedioic acid bis(2-acetylhydrazide) reference standard

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Compound of Interest

Compound Name: *N,N'*-Diacetyladipohydrazide

CAS No.: 34375-39-8

Cat. No.: B13734410

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Application Note: Preparation and Qualification of Hexanedioic Acid Bis(2-acetylhydrazide) Reference Standard

Introduction & Strategic Context

Hexanedioic acid bis(2-acetylhydrazide) (also known as **N,N'**-Diacetyladipohydrazide) is a critical process-related impurity and degradation product associated with Adipic Dihydrazide (ADH). ADH is widely used as a bifunctional crosslinker in aldehyde-based polymerizations and drug conjugates. During the synthesis or storage of ADH-based therapeutics, acetylation—often driven by residual solvents or excipients—can generate the bis-acetylated derivative.

Establishing a high-purity Reference Standard (RS) for this compound is essential for:

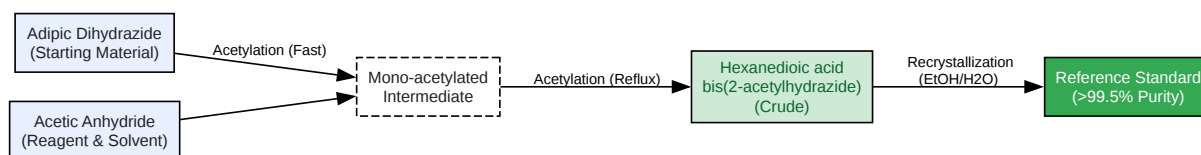
- Impurity Profiling: Quantifying trace levels in ADH raw materials (ICH Q3A/B).
- Stability Studies: Monitoring degradation pathways in hydrogels and drug-linker systems.
- Toxicological Assessment: Validating safety margins for hydrazine-derivative exposure.

This guide provides a definitive protocol for the synthesis, purification, and analytical qualification of Hexanedioic acid bis(2-acetylhydrazide) to "Primary Reference Standard" grade (>99.5% purity).

Strategic Synthesis Design

The most robust route to high-purity Hexanedioic acid bis(2-acetylhydrazide) is the exhaustive acetylation of Adipic Dihydrazide using Acetic Anhydride. Unlike direct condensation of adipic acid with acetylhydrazine (which yields mixed isomers), this route guarantees regioselectivity at the terminal hydrazine nitrogens.

Reaction Scheme:



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Figure 1: Reaction pathway for the synthesis of Hexanedioic acid bis(2-acetylhydrazide).

Experimental Protocol

Safety Warning: Acetic anhydride is corrosive and lachrymatory. Hydrazine derivatives may be sensitizers. Perform all operations in a fume hood wearing nitrile gloves and safety goggles.

Reagents & Equipment[1][2]

Reagent	Grade	MW (g/mol)	Equiv.[1][2]	Quantity
Adipic Dihydrazide (ADH)	>98%	174.20	1.0	17.42 g (100 mmol)
Acetic Anhydride	Reagent Grade	102.09	4.0	40.8 g (~38 mL)
Glacial Acetic Acid	Solvent Grade	-	Solvent	50 mL
Ethanol (95%)	ACS Grade	-	-	For purification

Synthesis Procedure

- Setup: Equip a 250 mL round-bottom flask with a magnetic stir bar and a reflux condenser.
- Charging: Add 17.42 g of ADH and 50 mL of Glacial Acetic Acid. Start stirring to create a suspension.
- Addition: Slowly add 38 mL of Acetic Anhydride via an addition funnel over 10 minutes. Note: The reaction is exothermic; the suspension may clear temporarily.
- Reflux: Heat the mixture to reflux (approx. 120°C) for 3 hours. The solution should become clear and colorless to pale yellow.
- Cooling: Remove heat and allow the solution to cool slowly to room temperature. White crystalline precipitate should form.
- Precipitation: If precipitation is incomplete, concentrate the solution on a rotary evaporator to half volume, then pour into 200 mL of ice-cold water. Stir for 30 minutes.
- Isolation: Filter the solid using a Buchner funnel. Wash the cake with 2 x 50 mL cold water to remove residual acetic acid.

Purification (Recrystallization)[3]

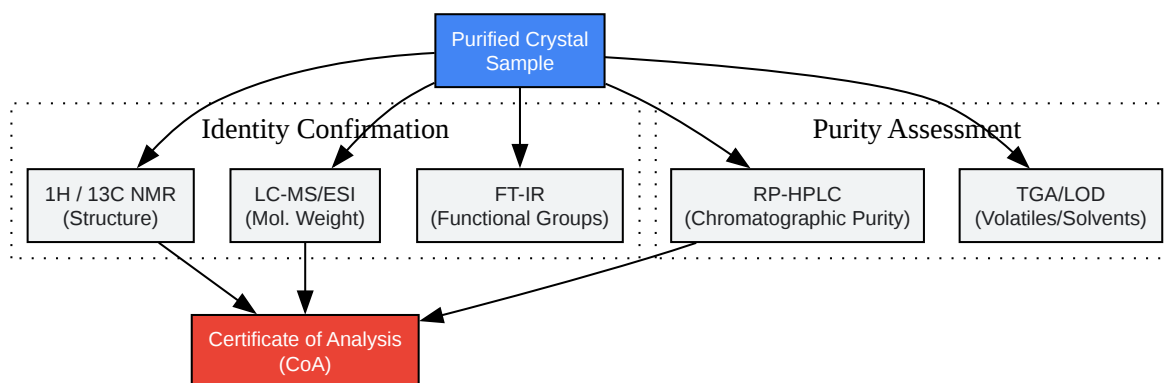
To achieve Reference Standard quality, remove mono-acetylated impurities and residual ADH.

- Transfer the crude wet cake to a 500 mL Erlenmeyer flask.
- Add 150 mL of Ethanol/Water (80:20 v/v).
- Heat to boiling until the solid dissolves completely. If needed, add small aliquots of hot water until clear.
- Hot Filtration: Filter the hot solution through a sintered glass funnel (to remove dust/insolubles).
- Crystallization: Allow the filtrate to cool slowly to room temperature, then refrigerate at 4°C for 4 hours.
- Final Isolation: Filter the white crystals. Wash with cold ethanol.
- Drying: Dry in a vacuum oven at 50°C for 12 hours to constant weight.

Target Yield: 65-75% (approx. 17-19 g) Appearance: White crystalline powder.

Analytical Qualification (Validation)

To certify the material as a Reference Standard, the following analytical battery must be performed.



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Figure 2: Analytical workflow for Reference Standard qualification.

Identity: NMR Spectroscopy

Solvent: DMSO-d6

Nucleus	Shift (ppm)	Multiplicity	Assignment
1H	9.80	Singlet (Broad)	2H, -NH-NH-Ac (Terminal)
1H	9.65	Singlet (Broad)	2H, -CO-NH-NH- (Internal)
1H	2.05	Broad Multiplet	4H, -CH2-CH2-CH2- (Adipyl core)
1H	1.80	Singlet	6H, -CO-CH3 (Acetyl)
1H	1.48	Broad Multiplet	4H, -CO-CH2-CH2-
13C	171.5	-	C=O (Adipyl)
13C	168.2	-	C=O (Acetyl)
13C	33.5	-	-CH2-CO-
13C	24.8	-	-CH2-CH2-
13C	20.5	-	-CH3

Purity: HPLC Method

Hydrazides are polar; a standard C18 column with high aqueous content is required.

- Column: Agilent Zorbax SB-C18 (4.6 x 150 mm, 5 µm) or equivalent.
- Mobile Phase A: 0.1% Phosphoric Acid in Water.
- Mobile Phase B: Acetonitrile.

- Gradient:
 - 0-5 min: 2% B (Isocratic hold to elute ADH)
 - 5-20 min: 2%
40% B
 - 20-25 min: 40% B
- Flow Rate: 1.0 mL/min.
- Detection: UV @ 210 nm (Amide absorption).
- Retention Times (Approx):
 - Adipic Dihydrazide (Starting Material): ~2.5 min
 - Mono-acetyl derivative: ~6.0 min
 - Bis-acetyl Reference Standard: ~11.5 min

Acceptance Criteria:

- Purity (Area %):
99.5%^[3]
- No single impurity > 0.1%

Mass Spectrometry

- Technique: ESI-MS (Positive Mode).
- Expected Mass:
 - Formula:
 - Exact Mass: 258.13

- Observed
- Observed

Storage and Stability

- Storage: Store in amber glass vials with desiccant at 2-8°C.
- Hygroscopicity: Hydrazide derivatives can be hygroscopic. Equilibrate to room temperature before weighing.

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